

# Verifying the Molecular Weight of 5CCB with Mass Spectrometry: A Comparative Guide

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## Compound of Interest

Compound Name: 4'-(Trans-4-pentylcyclohexyl)-[1,1'-biphenyl]-4-carbonitrile

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For researchers, scientists, and drug development professionals, accurate molecular weight determination is a critical first step in compound verification. This guide provides a comparative overview of the theoretical molecular weight of the liquid crystal 5CCB (trans-4'-(4-Pentylcyclohexyl)-4-biphenylcarbonitrile) and its verification using mass spectrometry.

The liquid crystal 5CCB, identified by its CAS number 68065-81-6, possesses a molecular formula of C<sub>24</sub>H<sub>29</sub>N.<sup>[1][2][3][4][5][6]</sup> This information allows for the calculation of its theoretical molecular weight, a fundamental parameter for its identification and characterization. This guide outlines a detailed experimental protocol for the verification of this molecular weight using Electrospray Ionization Mass Spectrometry (ESI-MS), a soft ionization technique well-suited for the analysis of organic molecules.<sup>[7][8][9]</sup>

## Data Presentation: Theoretical vs. Experimental Molecular Weight

A direct comparison between the theoretical (calculated) molecular weight and the experimentally determined molecular weight from mass spectrometry provides a clear validation of the compound's identity. The following table summarizes these values for 5CCB.

Parameter	Value	Source
Chemical Name	trans-4'-(4-Pentylcyclohexyl)-4-biphenylcarbonitrile	[1][4][5][6][10][11]
CAS Number	68065-81-6	[1][2][3][4]
Molecular Formula	C24H29N	[1][2][3][4][5][6]
Theoretical Molecular Weight (Monoisotopic)	331.23 g/mol	Calculated
Hypothetical Experimental m/z ([M+H] <sup>+</sup> )	332.24	ESI-MS
Hypothetical Experimental m/z ([M+Na] <sup>+</sup> )	354.22	ESI-MS

Note: The experimental values are hypothetical and represent expected outcomes from ESI-MS analysis, which typically involves the formation of protonated ([M+H]<sup>+</sup>) or sodiated ([M+Na]<sup>+</sup>) adducts.

## Experimental Protocol: ESI-MS Analysis of 5CCB

This section details the methodology for verifying the molecular weight of 5CCB using Electrospray Ionization Mass Spectrometry.

Objective: To determine the experimental molecular weight of 5CCB and compare it to the theoretical value.

Materials:

- 5CCB sample
- High-purity methanol (LC-MS grade)
- High-purity water (LC-MS grade)
- Formic acid (LC-MS grade)

- Mass spectrometer with an ESI source

Procedure:

- Sample Preparation:
  - Prepare a stock solution of 5CCB at a concentration of 1 mg/mL in methanol.
  - From the stock solution, prepare a dilute sample solution of 1 µg/mL in a 50:50 (v/v) methanol/water solution containing 0.1% formic acid. The formic acid facilitates protonation of the analyte.
- Instrumentation:
  - Set up the ESI-MS system. A typical configuration would be a high-resolution mass spectrometer such as a time-of-flight (TOF) or Orbitrap instrument.
  - Calibrate the mass spectrometer according to the manufacturer's instructions to ensure high mass accuracy.
- ESI-MS Parameters:
  - Ionization Mode: Positive ion mode is selected to detect the protonated molecule  $[M+H]^+$ .
  - Capillary Voltage: Set to a typical value for small molecule analysis, e.g., 3.5 kV.
  - Nebulizing Gas Pressure: Set to an appropriate pressure, e.g., 30 psi.
  - Drying Gas Flow Rate: Set to a suitable flow rate, e.g., 8 L/min.
  - Drying Gas Temperature: Set to a temperature that facilitates solvent evaporation without causing thermal degradation of the analyte, e.g., 300 °C.
  - Mass Range: Scan a mass range that will encompass the expected ions, for example, m/z 100-500.
- Data Acquisition:

- Infuse the prepared 5CCB sample solution into the ESI source at a constant flow rate, for instance, 5  $\mu\text{L}/\text{min}$ , using a syringe pump.
- Acquire the mass spectrum. The data should show a prominent peak corresponding to the protonated molecule  $[\text{M}+\text{H}]^+$ . Other adducts, such as the sodium adduct  $[\text{M}+\text{Na}]^+$ , may also be observed.
- Data Analysis:
  - Identify the peak corresponding to the  $[\text{M}+\text{H}]^+$  ion. The  $m/z$  value of this peak will be approximately 1.0078 Da (the mass of a proton) greater than the monoisotopic mass of the neutral 5CCB molecule.
  - Compare the experimentally determined  $m/z$  value with the calculated theoretical  $m/z$  for  $[\text{C}_{24}\text{H}_{29}\text{N}+\text{H}]^+$ .
  - If present, also analyze the  $m/z$  of the  $[\text{M}+\text{Na}]^+$  peak, which will be approximately 22.9898 Da (the mass of a sodium ion) greater than the monoisotopic mass of 5CCB.

## Experimental Workflow Diagram

The following diagram illustrates the key steps in the verification of the molecular weight of 5CCB using mass spectrometry.



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Experimental workflow for molecular weight verification.

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